

# Application Notes and Protocols: Ivabradine Hydrobromide for In-Vitro Assays

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## Compound of Interest

Compound Name: *Ivabradine hydrobromide*

Cat. No.: *B15192190*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Ivabradine is a selective inhibitor of the hyperpolarization-activated cyclic nucleotide-gated (HCN) channels, which are crucial for the cardiac pacemaker "funny" current (If).<sup>[1][2]</sup> This current plays a key role in regulating heart rate.<sup>[3]</sup> By specifically blocking HCN channels, Ivabradine reduces the heart rate without affecting myocardial contractility or blood pressure.<sup>[4]</sup> These properties make it a valuable tool for in-vitro studies of cardiac electrophysiology, as well as for investigating the role of HCN channels in other tissues. This document provides a detailed protocol for the preparation of **Ivabradine hydrobromide** solutions for use in various in-vitro assays.

## Solubility of Ivabradine Hydrobromide

**Ivabradine hydrobromide** is a crystalline solid that is soluble in several common laboratory solvents.<sup>[1]</sup> For in-vitro experiments, it is crucial to select a solvent that is compatible with the specific assay and cell type being used. The solubility of **Ivabradine hydrobromide** in various solvents is summarized in the table below.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	50.51	100	May require sonication to fully dissolve. <a href="#">[5]</a>
DMSO	25 - 101	49.5 - 199.98	May require sonication to fully dissolve. <a href="#">[2]</a> <a href="#">[5]</a>
Ethanol	~1	~1.98	-
PBS (pH 7.2)	~10	~19.8	Aqueous solutions are not recommended for storage for more than one day. <a href="#">[1]</a>

Note: The molecular weight of Ivabradine hydrochloride is 505.05 g/mol .[\[5\]](#) Calculations are based on this molecular weight. Batch-specific molecular weights may vary.

## Experimental Protocols

### Materials and Equipment

- **Ivabradine hydrobromide** (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water or Phosphate-Buffered Saline (PBS)
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

## Preparation of Stock Solutions

### Protocol 1: Preparing a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out 5.05 mg of **Ivabradine hydrobromide** powder.
- Dissolving: Add 1 mL of anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[5\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#)

### Protocol 2: Preparing a 10 mM Stock Solution in Water or PBS

- Weighing: Accurately weigh out 5.05 mg of **Ivabradine hydrobromide** powder.
- Dissolving: Add 1 mL of sterile deionized water or PBS (pH 7.2).
- Mixing: Vortex the solution vigorously. Sonication may be required to achieve complete dissolution.[\[5\]](#)
- Storage: It is recommended to prepare aqueous solutions fresh for each experiment. Storage of aqueous solutions for more than one day is not advised.[\[1\]](#)

## Preparation of Working Solutions

Working solutions should be prepared by diluting the stock solution in the appropriate cell culture medium or assay buffer.

- Calculation: Determine the volume of stock solution needed to achieve the desired final concentration in your assay. For example, to prepare 1 mL of a 10  $\mu$ M working solution from a 10 mM stock, you would need 1  $\mu$ L of the stock solution.
- Dilution: Add the calculated volume of the stock solution to the assay medium.
- Mixing: Gently mix the working solution by pipetting or inverting the tube.

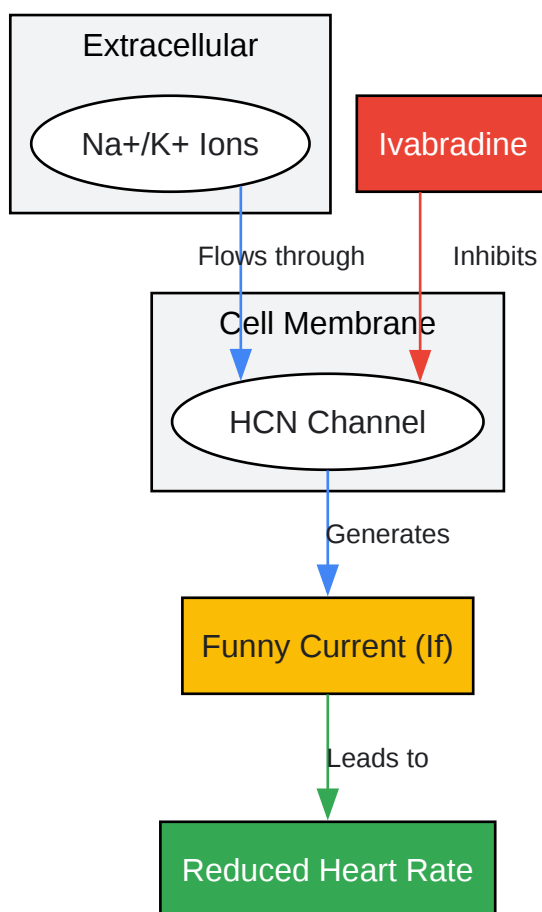
- **Vehicle Control:** It is essential to prepare a vehicle control containing the same final concentration of the solvent (e.g., DMSO) as the highest concentration of Ivabradine used in the experiment. This is crucial as organic solvents can have physiological effects at low concentrations.[1]

## In-Vitro Assay Considerations

The effective concentration of Ivabradine can vary depending on the cell type and the specific HCN channel isoform being studied.

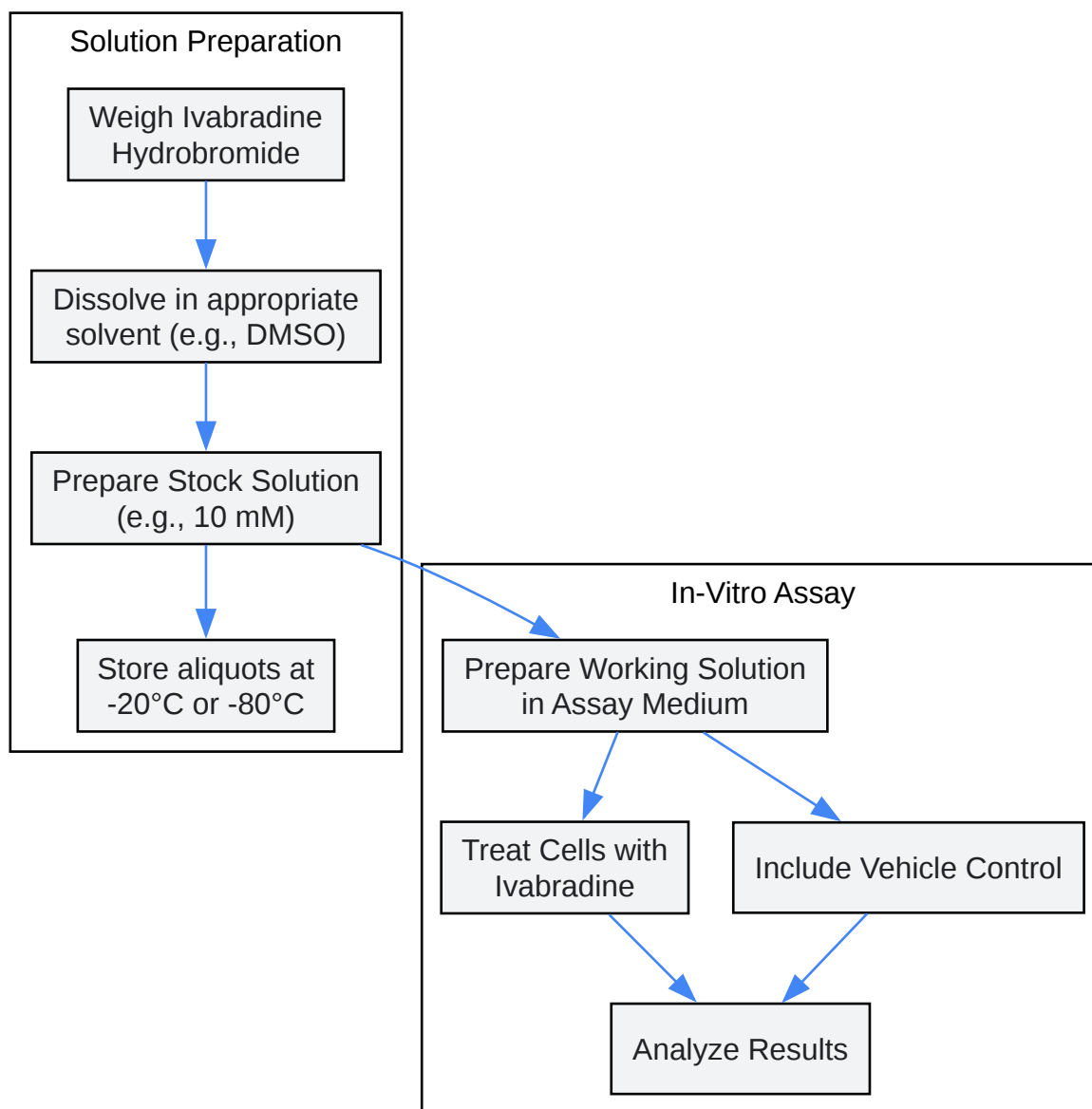
- **IC50 Values:** The half-maximal inhibitory concentration (IC50) for HCN channels is generally in the range of 0.5 - 2.9  $\mu\text{M}$ . [2]
- **EC50 Values:** The half-maximal effective concentration (EC50) for blocking If in cells expressing mouse HCN1, human HCN2, and human HCN4 is approximately 4.5, 4.52, and 4.28  $\mu\text{M}$ , respectively.[1]
- **Working Concentrations:** A common working concentration used in in-vitro assays with primary human atrial cardiomyocytes is 1  $\mu\text{mol/L}$ . A dose-response curve is recommended to determine the optimal concentration for your specific experimental setup.

## Visualizations



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Caption: Mechanism of action of Ivabradine.



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Caption: Experimental workflow for using Ivabradine.

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